

Personal protective equipment for handling 1-(Phenylsulfinyl)piperidine

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Compound of Interest

Compound Name: 1-(Phenylsulfinyl)piperidine

Cat. No.: B185665

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Essential Safety and Handling Guide for 1-(Phenylsulfinyl)piperidine

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This guide provides critical safety and logistical information for the handling of **1-(Phenylsulfinyl)piperidine** (CAS No: 4972-31-0). Adherence to these procedures is essential to ensure personal safety and minimize laboratory contamination.

Hazard Identification and Classification

1-(Phenylsulfinyl)piperidine is a chemical that requires careful handling due to its potential health effects. The primary hazards associated with this compound are summarized below.

Hazard Classification	GHS Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed[1][2][3]
Skin irritation (Category 2)	H315: Causes skin irritation[1][2][3]
Serious eye irritation (Category 2)	H319: Causes serious eye irritation[1][2][3]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation[1][2][3]

Signal Word: Warning[3]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment protocol is mandatory when handling **1-(Phenylsulfinyl)piperidine** to prevent exposure.[2][3]

PPE Category	Specification
Respiratory Protection	A NIOSH-approved N95 dust mask is required to prevent inhalation of the powder. All handling of the solid should be conducted in a certified chemical fume hood.
Eye and Face Protection	Chemical safety goggles or a full-face shield must be worn to protect against splashes and airborne particles.[4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber) must be worn.[5] It is recommended to double-glove.[5][6] Gloves should be inspected before use and changed regularly, or immediately if contaminated or damaged.[4][6]
Body Protection	A lab coat must be worn.[5] For procedures with a higher risk of splashes or aerosol generation, a chemically resistant apron or suit is recommended.[5][7]

Standard Operating Procedure for Handling

3.1. Preparation and Weighing:

- Fume Hood: All handling of **1-(Phenylsulfinyl)piperidine**, including weighing and solution preparation, must be performed inside a certified chemical fume hood to minimize inhalation exposure.[5]
- Decontamination: Before starting, decontaminate the work surface within the fume hood.

- PPE: Don all required PPE as specified in the table above.
- Weighing: Use a tared, sealed container for weighing to minimize dust generation and exposure.^[5]
- Spill Containment: Work on a disposable absorbent pad to contain any potential spills.^[5]

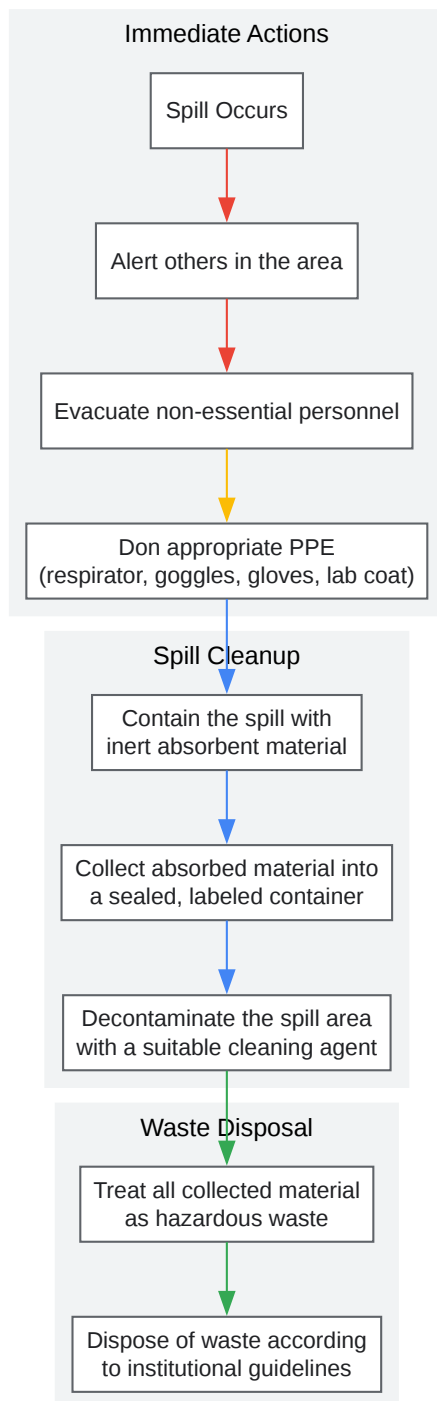
3.2. Solution Preparation:

- Solvent Addition: Slowly add the solvent to the container with the pre-weighed compound to avoid splashing.
- Mixing: Gently swirl or stir the mixture until the solid is fully dissolved. Avoid vigorous shaking that could generate aerosols.
- Container Sealing: Once the solution is prepared, securely cap the container.

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is crucial.

Workflow for Handling a 1-(Phenylsulfinyl)piperidine Spill

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Caption: Logical workflow for handling a chemical spill.

4.1. First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [2] [3]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician. [2] [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician. [2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [2]

4.2. Spill Cleanup Procedure

- Evacuate and Ventilate: Evacuate the immediate area and ensure it is well-ventilated.[\[2\]](#)
- Personal Protection: Wear the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.[\[2\]](#)[\[9\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[\[2\]](#)[\[5\]](#)
- Collection: Carefully sweep or scoop up the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[\[5\]](#)[\[10\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable cleaning agent and water.[\[5\]](#)
[\[9\]](#)
- Waste Disposal: All contaminated materials, including absorbent pads and PPE, must be disposed of as hazardous waste according to institutional and local regulations.[\[2\]](#)[\[3\]](#)[\[10\]](#)

Storage and Disposal Plan

5.1. Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials.[2]
- Keep the container tightly closed and stored locked up.[2][3]
- The recommended storage temperature is -20°C.

5.2. Disposal

- Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][3][10]
- Do not let the product enter drains.[2]

Physicochemical and Toxicological Data

Property	Value
CAS Number	4972-31-0[1][2]
Molecular Formula	C ₁₁ H ₁₅ NOS[2]
Molecular Weight	209.31 g/mol [11]
Melting Point	84-88 °C[2]
Storage Temperature	-20°C
Hazard Classifications	Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2, STOT SE 3[1]
Target Organs	Respiratory system

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